

Methyl 2-amino-3-chlorobenzoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl 2-amino-3-chlorobenzoate

Cat. No.: B1311992

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CAS Number: 77820-58-7

This in-depth technical guide provides comprehensive information on **Methyl 2-amino-3-chlorobenzoate**, a key chemical intermediate for researchers, scientists, and professionals in drug development and agrochemical synthesis.

Chemical and Physical Properties

Methyl 2-amino-3-chlorobenzoate is an organic compound belonging to the class of benzoate esters.[1] It presents as a white to off-white crystalline solid.[2] This compound is a valuable building block in organic synthesis due to its bifunctional nature, containing both an amino and a chloro substituent on the aromatic ring.[1]

Table 1: Physical and Chemical Properties of **Methyl 2-amino-3-chlorobenzoate**

Property	Value	Source
CAS Number	77820-58-7	[3]
Molecular Formula	C ₈ H ₈ ClNO ₂	[3]
Molecular Weight	185.61 g/mol	[3]
Appearance	White to light yellow powder or lump	[2]
Melting Point	35-39 °C	[2]
Boiling Point (Predicted)	273.8 ± 20.0 °C	[3]
Density (Predicted)	1.311 ± 0.06 g/cm ³	[3]
Storage Temperature	2-8 °C, under inert gas (Nitrogen or Argon)	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Methyl 2-amino-3-chlorobenzoate**.

Table 2: Spectroscopic Data for **Methyl 2-amino-3-chlorobenzoate**

Technique	Data	Source
¹ H NMR (400 MHz, CDCl ₃)	δ 7.79 (dd, J = 8.06, 1.51 Hz, 1H), 7.39 (dd, J = 7.81, 1.51 Hz, 1H), 6.57 (t, J = 7.93 Hz, 1H), 6.25 (s, 2H), 3.86 (s, 3H)	[3]
Mass Spectrometry (MH ⁺)	185.95	[3]

Note: Experimental ¹³C NMR and IR spectra for **Methyl 2-amino-3-chlorobenzoate** are not readily available in the searched literature. Data for isomeric and related compounds are available and can be used for comparative purposes.

Synthesis Protocols

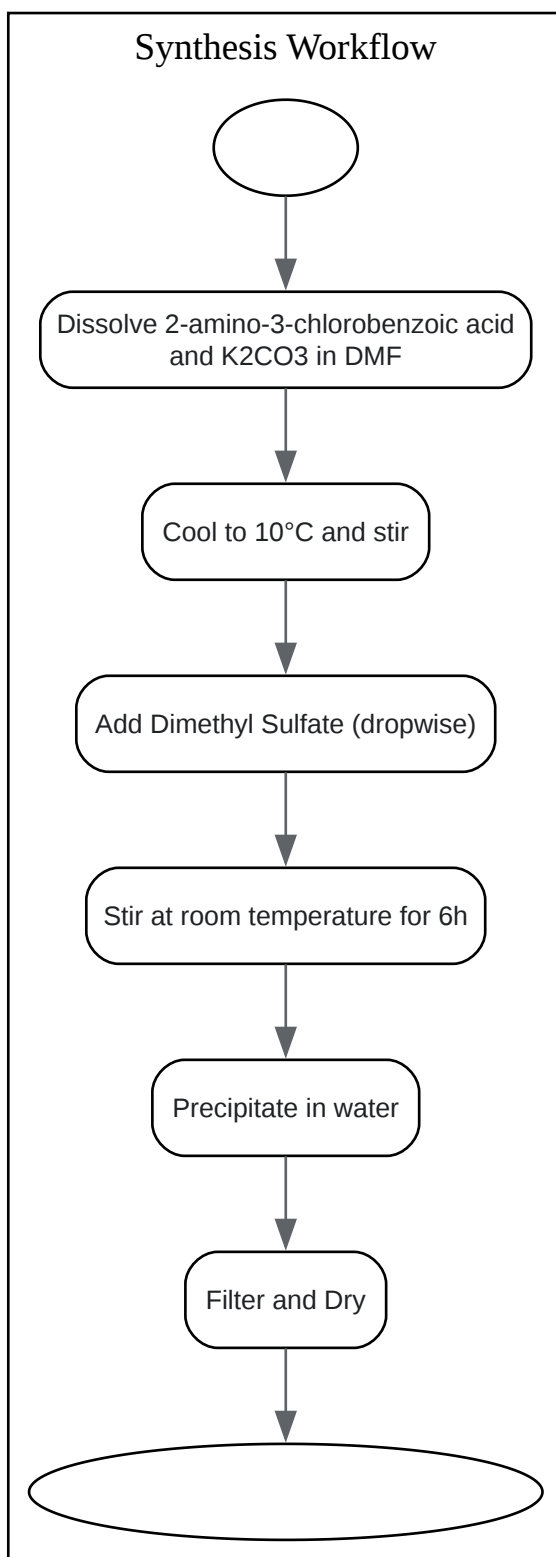
Several methods for the synthesis of **Methyl 2-amino-3-chlorobenzoate** have been reported. Below are two common experimental protocols.

Synthesis via Methylation of 2-amino-3-chlorobenzoic acid

This method involves the esterification of 2-amino-3-chlorobenzoic acid using a methylating agent.

Experimental Protocol:

- Dissolve 2-amino-3-chlorobenzoic acid (0.175 mol) in 150g of DMF in a 500mL reaction flask at room temperature.[\[4\]](#)
- Add an inorganic base, such as potassium carbonate (0.125 mol).[\[4\]](#)
- Cool the mixture to 10 °C and stir for 30 minutes.
- Slowly add a methylating reagent, such as dimethyl sulfate (0.178 mol), dropwise.[\[4\]](#)
- Allow the reaction mixture to warm to room temperature and continue stirring for 6 hours.[\[4\]](#)
- Pour the reaction mixture into 400mL of water to precipitate the product.
- Stir for 1 hour, then filter the white solid.
- Wash the filter cake with water and dry to obtain **Methyl 2-amino-3-chlorobenzoate**.



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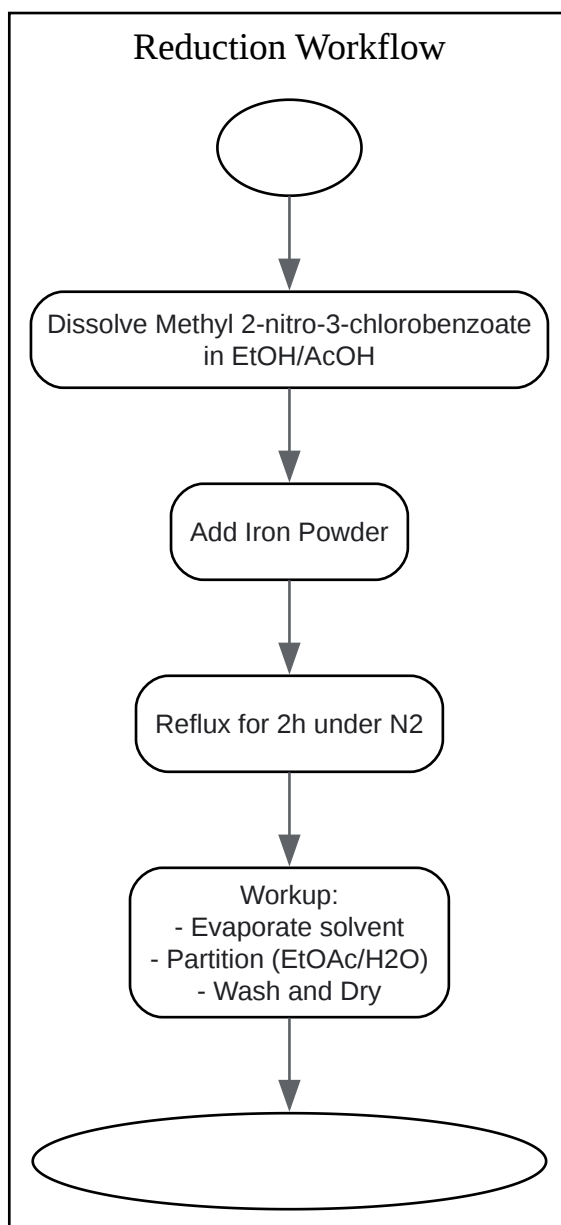
Synthesis of **Methyl 2-amino-3-chlorobenzoate**.

Synthesis via Reduction of Methyl 2-nitro-3-chlorobenzoate

This alternative route involves the reduction of a nitro group to an amine.

Experimental Protocol:

- To a solution of methyl 3-chloro-2-nitrobenzoate (11.6 mmol) in a 1:1 mixture of ethanol and acetic acid (200 mL total), add iron powder (34.8 mmol) at room temperature.[\[3\]](#)
- Reflux the suspension for 2 hours under a nitrogen atmosphere.[\[3\]](#)
- After the reaction is complete, cool the mixture to room temperature and partially remove the solvent using a rotary evaporator.[\[3\]](#)
- Partition the resulting residue between water (200 mL) and ethyl acetate (300 mL).[\[3\]](#)
- Separate the organic phase and wash sequentially with 1N aqueous sodium hydroxide (50 mL) and brine (50 mL).[\[3\]](#)
- Dry the organic phase over anhydrous magnesium sulfate and concentrate using a rotary evaporator to yield the product.[\[3\]](#)



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Synthesis via Reduction.

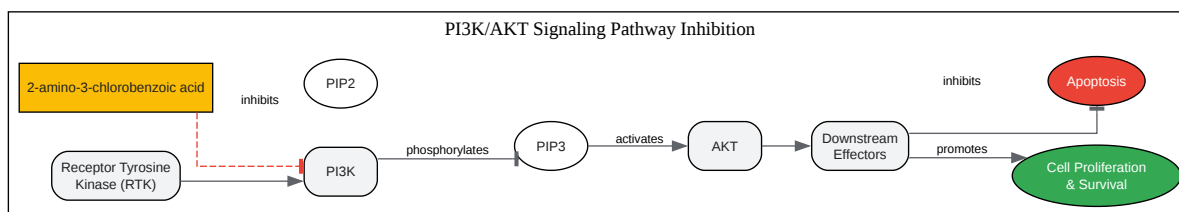
Applications in Research and Development

Methyl 2-amino-3-chlorobenzoate is a crucial intermediate in the synthesis of various agrochemicals and pharmaceuticals.[4][5] It is a key building block for the synthesis of triazolopyrimidine sulfonamide herbicides.[5]

Biological Activity and Signaling Pathways

While direct studies on the biological activity of **Methyl 2-amino-3-chlorobenzoate** are limited in the available literature, its parent compound, 2-amino-3-chlorobenzoic acid, has demonstrated significant anticancer properties.[6]

Research has shown that 2-amino-3-chlorobenzoic acid, isolated from *Streptomyces coelicolor*, exhibits potent cytotoxic effects on breast cancer cell lines.[6] The mechanism of action involves the inhibition of the PI3K/AKT signaling pathway, a critical pathway in cancer cell proliferation and survival.[7] Inhibition of this pathway leads to the downregulation of downstream targets, ultimately inducing apoptosis in cancer cells.



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Inhibition of the PI3K/AKT pathway.

Given that **Methyl 2-amino-3-chlorobenzoate** is the methyl ester of this active compound, it is a critical synthon for the development of derivatives and prodrugs targeting the PI3K/AKT pathway. Further research is warranted to determine if the methyl ester itself retains or modifies this biological activity.

Safety Information

Methyl 2-amino-3-chlorobenzoate is irritating to the eyes, respiratory system, and skin.[8] Appropriate personal protective equipment, including gloves, and eye/face protection, should be worn when handling this chemical.[8] It should be used in a well-ventilated area or a chemical fume hood.

This document is intended for informational purposes only and should not be used as a substitute for professional scientific guidance. Always refer to a comprehensive Safety Data Sheet (SDS) before handling this chemical.

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